

3-Pyridinecarboxaldehyde structural formula and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Pyridinecarboxaldehyde

Cat. No.: B140518

[Get Quote](#)

An In-depth Technical Guide to **3-Pyridinecarboxaldehyde**

Overview

3-Pyridinecarboxaldehyde, also known by its common name nicotinaldehyde, is an organic compound belonging to the class of pyridine carboxaldehydes.[1] It consists of a pyridine ring substituted with a formyl (aldehyde) group at the 3-position.[1][2] This compound is a vital chemical intermediate and a versatile building block in the synthesis of a wide array of products, particularly in the pharmaceutical and agrochemical industries.[3] Its significance stems from the reactivity of the aldehyde group, which allows for diverse chemical transformations, making it a key starting material for complex molecules.[4] It is recognized as a clear yellow to light brown liquid and is a known component of tobacco smoke.[1][5]

Structural Formula and IUPAC Name

The definitive identification of this compound is based on its structure and systematic nomenclature.

- IUPAC Name: Pyridine-3-carbaldehyde[6][7]
- Structural Formula: C_6H_5NO
- Canonical SMILES: C1=CC(=CN=C1)C=O[2][3]
- InChI Key: QJZUKDFHGGYHMC-UHFFFAOYSA-N[6]

Physicochemical Properties

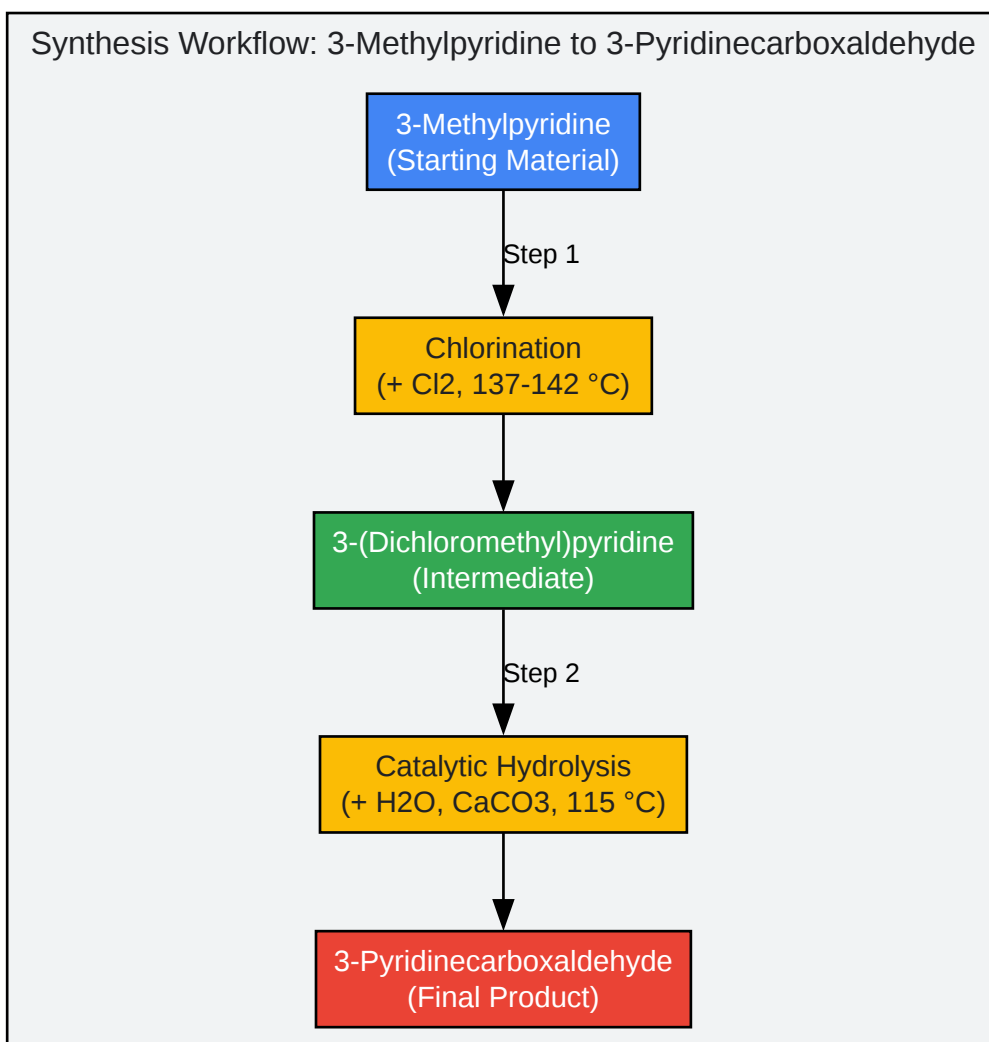
The physical and chemical properties of **3-Pyridinecarboxaldehyde** are critical for its handling, storage, and application in synthesis. The data below is compiled from various sources for researchers.

Property	Value	Reference(s)
CAS Number	500-22-1	[6]
Molecular Formula	C ₆ H ₅ NO	[6][8]
Molecular Weight	107.11 g/mol	[8]
Appearance	Clear yellow to light brown liquid	[1][3][9]
Melting Point	7-8 °C (45 °F; 280 K)	[5][7]
Boiling Point	78-81 °C at 10 mmHg209-210 °C at 760 mmHg (est.)	[1][5]
Density	1.141 g/mL at 20 °C	[1][5]
Refractive Index (n _{20/D})	1.549	[1]
Vapor Pressure	0.3 hPa at 20 °C	[1][10]
Flash Point	60 °C (140 °F) - closed cup	[9]
Solubility	Miscible in water	[3][10]
Storage Temperature	2-8°C, protect from air and light	[1][2]

Synthesis and Manufacturing

3-Pyridinecarboxaldehyde can be synthesized through several routes, often starting from readily available pyridine derivatives like 3-methylpyridine or 3-cyanopyridine.

Logical Workflow for Synthesis from 3-Methylpyridine



[Click to download full resolution via product page](#)

Caption: Synthesis workflow from 3-methylpyridine.

Experimental Protocol: Synthesis via Chlorination and Hydrolysis of 3-Methylpyridine

This method provides a high yield of **3-Pyridinecarboxaldehyde**.^[5]

Objective: To synthesize **3-Pyridinecarboxaldehyde** from 3-methylpyridine with high purity and yield.

Materials:

- 3-methylpyridine (100 g)
- Chlorine gas
- Water (616 g)
- Calcium carbonate (85.4 g)
- Four-necked flask with mechanical stirrer, condenser, thermometer, and gas inlet tube
- Autoclave
- Nitrogen gas

Procedure:

- Chlorination:
 - Charge the four-necked flask with 100 g of 3-methylpyridine.
 - Begin stirring and slowly heat the flask to 137°C.
 - Introduce chlorine gas at a rate of approximately 150 mL/min, maintaining the reaction temperature between 137°C and 142°C.
 - Monitor the reaction's progress using gas chromatography.
 - Stop the chlorine flow when the concentration of the intermediate 3-chloromethylpyridine is below 0.2%.
 - Cool the mixture to obtain the chlorination reaction liquid (approx. 154 g), which primarily contains 3-(dichloromethyl)pyridine. The yield at this stage is approximately 98%.^[5]
- Hydrolysis:
 - Add the 154 g of the chlorination liquid, 616 g of water, and 85.4 g of calcium carbonate to an autoclave.
 - Seal the autoclave and purge it with nitrogen gas.

- Begin stirring and slowly heat the mixture to 115°C.
- Maintain the reaction at this temperature for about 8 hours, or until the pressure inside the autoclave no longer increases, indicating the completion of the reaction.[5]

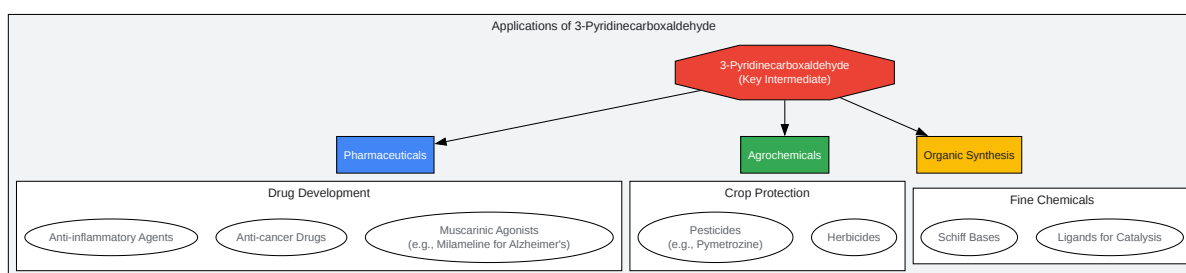
Results:

- Under these optimized conditions, the final yield of **3-Pyridinecarboxaldehyde** can reach up to 96% (based on the initial 3-methylpyridine), with a purity of approximately 99.3%.[5]

Applications in Research and Drug Development

3-Pyridinecarboxaldehyde is a cornerstone intermediate in multiple sectors due to its versatile reactivity.[3]

Role as a Versatile Chemical Building Block



[Click to download full resolution via product page](#)

Caption: Role as a central precursor in diverse chemical industries.

- **Pharmaceuticals:** It is a critical intermediate for synthesizing active pharmaceutical ingredients (APIs).[3] It has been utilized in the development of novel anti-inflammatory and anti-cancer drugs.[4] It is also a precursor in the synthesis of milameline (CI-979), a muscarinic receptor agonist investigated for its cognitive-activating properties in conditions like Alzheimer's disease.[9]
- **Agrochemicals:** In agriculture, it is an essential precursor for manufacturing various pesticides and herbicides.[3] A notable application is its role as a key intermediate in the synthesis of the insecticide Pymetrozine.[3][10]
- **Organic and Materials Synthesis:** Beyond specific industries, it is widely used in organic synthesis to create Schiff bases, ligands for catalysis, and various heterocyclic compounds. [3][5] Its reactivity with amines, alcohols, and hydrazines makes it highly valuable for producing a range of fine chemicals.

Spectral Data

Spectroscopic data is fundamental for the identification and characterization of **3-Pyridinecarboxaldehyde**.

Spectroscopy Type	Key Data / Peaks	Reference(s)
¹ H NMR	The proton NMR spectrum shows characteristic shifts for the aromatic protons on the pyridine ring and the aldehyde proton. In CDCl ₃ (89.56 MHz), approximate shifts are: δ 10.15 ppm (s, 1H, -CHO), δ 9.11 ppm (d, 1H), δ 8.87 ppm (d, 1H), δ 8.20 ppm (d, 1H), δ 7.53 ppm (dd, 1H). In DMSO (300 MHz), shifts include δ 10.14 ppm (-CHO).	[11]
IR Spectrum	The infrared spectrum displays characteristic absorption bands. Key peaks would include a strong C=O stretching vibration for the aldehyde group (typically ~1700 cm ⁻¹), C-H stretching for the aldehyde proton (~2820 and 2720 cm ⁻¹), and vibrations associated with the aromatic pyridine ring.	[12]
Mass Spectrum	The mass spectrum (electron ionization) provides information on the molecular weight and fragmentation pattern, confirming the compound's structure.	[12]

Safety and Handling

Proper handling of **3-Pyridinecarboxaldehyde** is crucial due to its hazardous properties.

- GHS Hazard Statements: H226 (Flammable liquid and vapor), H302 (Harmful if swallowed), H315 (Causes skin irritation), H317 (May cause an allergic skin reaction), H335 (May cause respiratory irritation), H412 (Harmful to aquatic life with long-lasting effects).[7]
- Signal Word: Warning
- Precautions for Safe Handling:
 - Keep away from heat, sparks, open flames, and other ignition sources.[13]
 - Use in a well-ventilated area.[13]
 - Wear appropriate personal protective equipment (PPE), including gloves, eye shields, and face shields.[13]
 - Avoid breathing vapors and direct contact with skin and eyes.[13]
- First Aid Measures:
 - Inhalation: Move the person to fresh air. Call a poison center or doctor if you feel unwell. [13]
 - Skin Contact: Remove contaminated clothing immediately and rinse the skin with plenty of water.[13]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention.[13]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Pyridinecarboxaldehyde | 500-22-1 [chemicalbook.com]
- 2. Page loading... [wap.guidechem.com]

- 3. 3-Pyridinecarboxaldehyde (3pa) Online | 3-Pyridinecarboxaldehyde (3pa) Manufacturer and Suppliers [scimplify.com]
- 4. chemimpex.com [chemimpex.com]
- 5. Page loading... [guidechem.com]
- 6. 3-Pyridinecarboxaldehyde [webbook.nist.gov]
- 7. Pyridine-3-carbaldehyde - Wikipedia [en.wikipedia.org]
- 8. scbt.com [scbt.com]
- 9. 3-pyridine carboxaldehyde, 500-22-1 [thegoodscentscompany.com]
- 10. echemi.com [echemi.com]
- 11. 3-Pyridinecarboxaldehyde (500-22-1) 1H NMR spectrum [chemicalbook.com]
- 12. 3-Pyridinecarboxaldehyde [webbook.nist.gov]
- 13. lobachemie.com [lobachemie.com]
- To cite this document: BenchChem. [3-Pyridinecarboxaldehyde structural formula and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140518#3-pyridinecarboxaldehyde-structural-formula-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com